

# Proper Disposal Procedures for Jmv 236 (Technical Petrolatum VV-P-236)

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## Compound of Interest

Compound Name: Jmv 236

Cat. No.: B1672977

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This document provides essential safety and logistical information for the proper disposal of **Jmv 236**, a technical petrolatum product. The following procedures are designed to guide researchers, scientists, and drug development professionals in handling and disposing of this material safely and in accordance with general safety guidelines.

It is imperative to consult and adhere to all applicable federal, state, and local regulations regarding hazardous waste disposal, as these may vary and take precedence over the general guidance provided below.

## General Safety and Handling Precautions

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn. For **Jmv 236**, which is a form of petroleum jelly, standard laboratory PPE such as safety glasses and gloves are recommended. If handling the substance in a molten state, thermal burns are a significant hazard, and appropriate thermal protective gear must be used.<sup>[1]</sup>

Work in a well-ventilated area.<sup>[2]</sup> General room ventilation is typically sufficient for use at room temperature.<sup>[1]</sup> Avoid contact with eyes, and do not handle at temperatures above 40°C (104°F) without proper protective equipment.<sup>[1]</sup>

## Disposal of Uncontaminated Jmv 236

For unused or uncontaminated **Jmv 236**, the recommended method of disposal is to treat it as an oil-based waste product.

Recommended Disposal Method:

- Incineration: Dispose of in accordance with appropriate Federal, state, and local regulations, which may include incineration.<sup>[1]</sup>
- Licensed Waste Disposal Contractor: For larger quantities, arrange for disposal through a licensed waste disposal contractor.

## Disposal of Contaminated Jmv 236 and Spill Cleanup

In a laboratory setting, **Jmv 236** may become contaminated with other chemicals, altering its disposal requirements. The disposal method must account for the hazards of the contaminants.

Spill Cleanup Procedure:

- Restrict Access: Prevent unauthorized personnel from entering the spill area.
- Ensure Safety: If the material is molten, allow it to cool before cleanup. Be aware that spilled material will make surfaces extremely slippery.
- Containment: For liquid spills, create a dike around the spill using an inert absorbent material such as sand, earth, or vermiculite to prevent it from spreading or entering sewers and waterways.
- Absorption: Absorb the spilled material with an inert substance.
- Collection: Carefully scrape or shovel the absorbed material into a suitable, sealable container for disposal.
- Labeling: Clearly label the waste container as "**Jmv 236** (Technical Petrolatum) contaminated with [list contaminants]" and include the date and responsible person's name.

- **Disposal:** Dispose of the contaminated waste in accordance with your institution's hazardous waste procedures and local regulations. The presence of other chemicals will dictate the specific disposal route.

## Quantitative Data Summary

No specific quantitative data for disposal (e.g., concentration limits) was found in the provided search results. Disposal procedures are primarily guided by the nature of the material and any contaminants, as well as regulatory requirements.

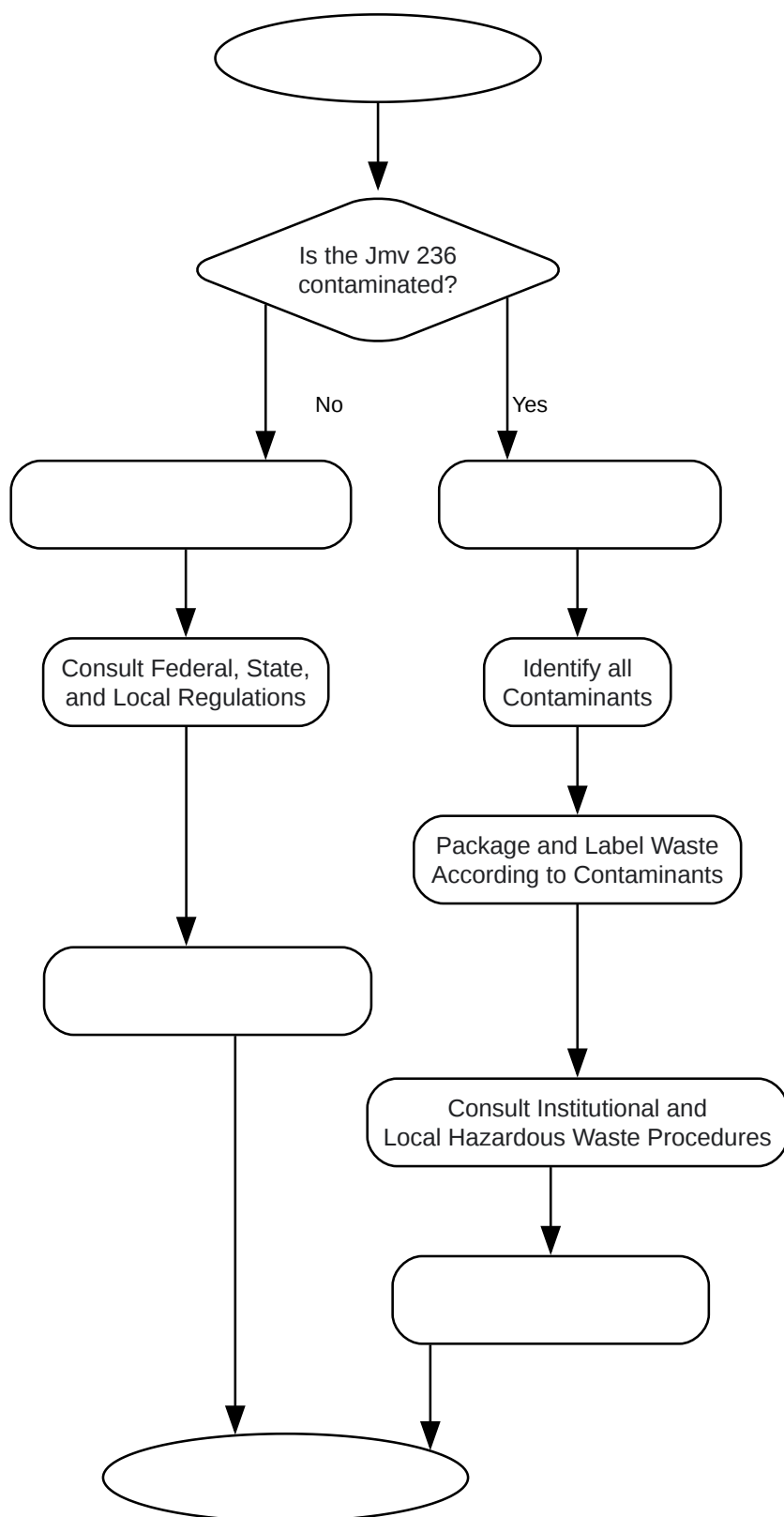
Parameter	Value	Source
Flash Point	>93.4°C / 200°F	
NFPA Health Hazard	0	
NFPA Flammability Hazard	1	
NFPA Reactivity Hazard	0	

## Experimental Protocols

No specific experimental protocols for the disposal of **Jmv 236** were cited in the search results. The disposal procedures are based on standard practices for oil-based laboratory waste and information from Safety Data Sheets.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Jmv 236**.



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Caption: Decision workflow for the proper disposal of **Jmv 236**.

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## References

- 1. bac-online.com [bac-online.com]
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- To cite this document: BenchChem. [Proper Disposal Procedures for Jmv 236 (Technical Petrolatum VV-P-236)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1672977#jmv-236-proper-disposal-procedures\]](https://www.benchchem.com/product/b1672977#jmv-236-proper-disposal-procedures)

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